

Application of TNBSA in Peptide and Protein Chemistry: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: 2,4,6-Trinitrobenzenesulfonic acid

Cat. No.: B1208975

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Introduction

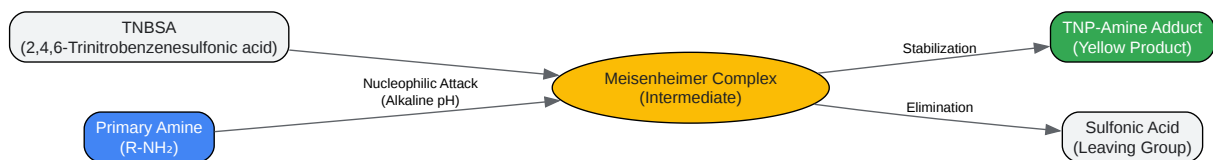
2,4,6-Trinitrobenzenesulfonic acid (TNBSA) is a versatile reagent widely employed in peptide and protein chemistry for the quantification and modification of primary amines. Its reaction with the primary amino groups of N-terminal residues and the ϵ -amino groups of lysine side chains results in the formation of a highly chromogenic trinitrophenyl (TNP) derivative. This property allows for sensitive colorimetric quantification and specific chemical modification of peptides and proteins, making it a valuable tool in research, drug development, and quality control processes.

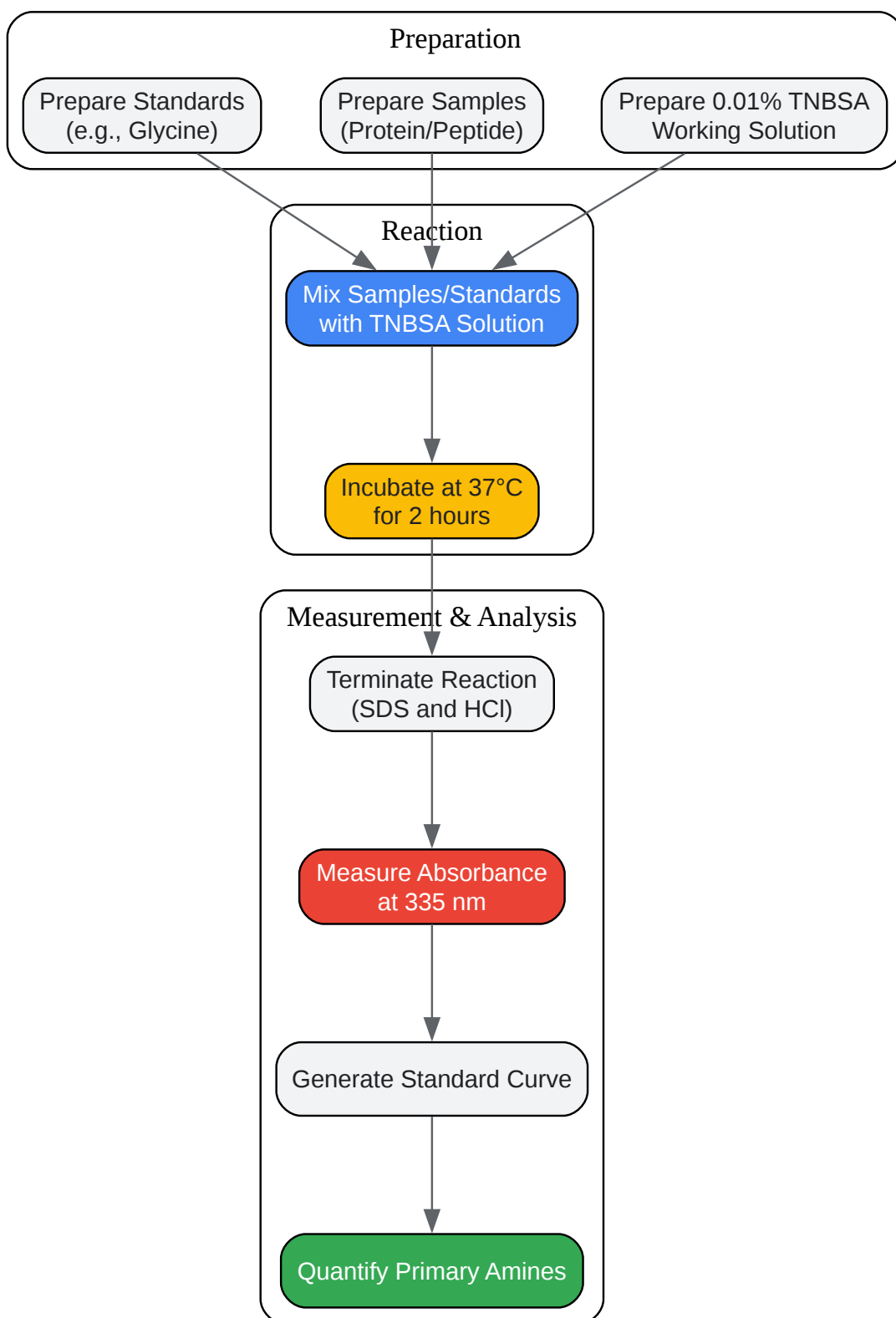
This document provides detailed application notes and protocols for the use of TNBSA in key areas of peptide and protein chemistry, including the quantification of primary amines, the characterization of protein modifications, and its application in peptide analysis workflows.

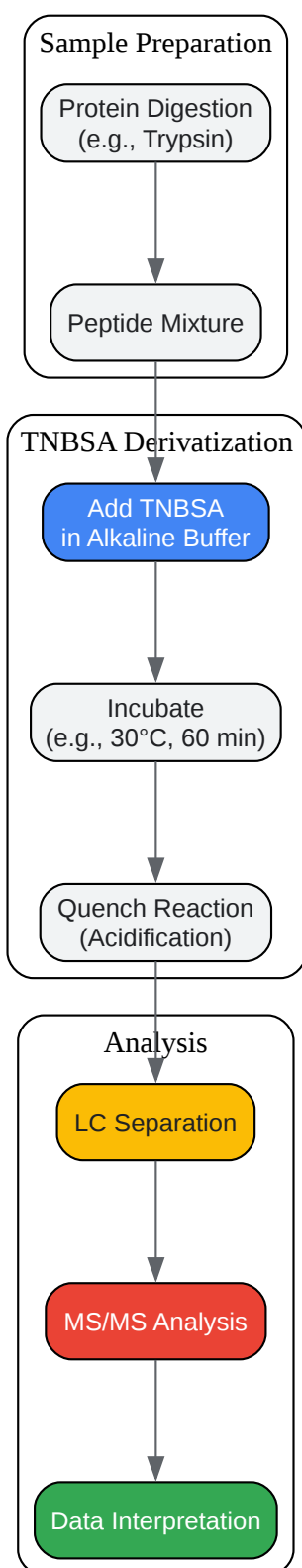
Principle of the TNBSA Reaction

TNBSA reacts with non-protonated primary amines in a nucleophilic aromatic substitution reaction. Under alkaline conditions (typically pH 8.0-10.0), the primary amine attacks the electron-deficient benzene ring of TNBSA, leading to the displacement of the sulfonic acid

group and the formation of a stable, yellow-colored TNP-amine adduct. The absorbance of this product can be measured spectrophotometrically for quantification.[\[1\]](#)[\[2\]](#)







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References

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- 2. The quantification of protein amino groups by the trinitrobenzenesulfonic acid method: a reexamination - PubMed [pubmed.ncbi.nlm.nih.gov]
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